

# Homatropine Bromide chemical structure and stereoisomers

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## Compound of Interest

Compound Name: Homatropine Bromide

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## \*\*A Technical Guide to the Chemical

Structure and Stereoisomers of **Homatropine Bromide**\*\*

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed examination of the chemical structure, stereoisomerism, and pharmacological significance of **Homatropine Bromide**. It is intended to serve as a comprehensive resource, incorporating structural visualizations, comparative data, and relevant experimental methodologies.

## Core Chemical Structure

Homatropine is a tropane alkaloid, specifically an ester of the tropane base and mandelic acid. The bromide salt form, **Homatropine Bromide**, is a synthetic tertiary amine alkaloid with antimuscarinic properties.<sup>[1]</sup> Its chemical formula is C<sub>16</sub>H<sub>22</sub>BrNO<sub>3</sub>.<sup>[2]</sup><sup>[3]</sup>

Key structural features include:

- Tropane Ring System:** A bicyclic [3.2.1] nitrogen-containing scaffold (8-methyl-8-azabicyclo[3.2.1]octane) that forms the core of the molecule.
- Ester Linkage:** The hydroxyl group of the tropane base is esterified with the carboxyl group of mandelic acid.

- **Mandelic Acid Moiety:** A 2-hydroxy-2-phenylacetic acid component which is crucial for its anticholinergic activity.

The International Union of Pure and Applied Chemistry (IUPAC) name for the most common form is [(1S,5R)-8-methyl-8-azabicyclo[3.2.1]octan-3-yl] 2-hydroxy-2-phenylacetate;hydrobromide.[3]

Figure 1: Chemical structure of Homatropine Bromide.

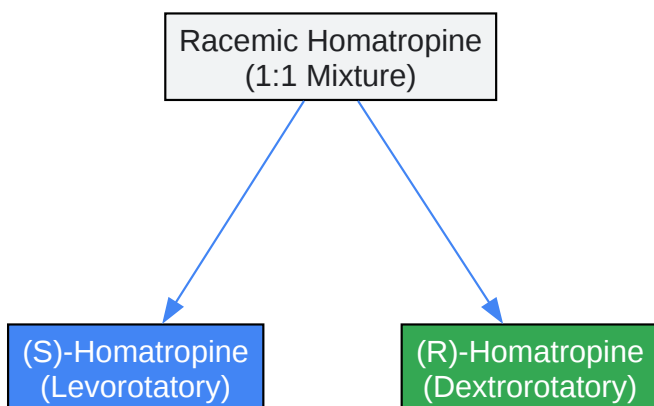
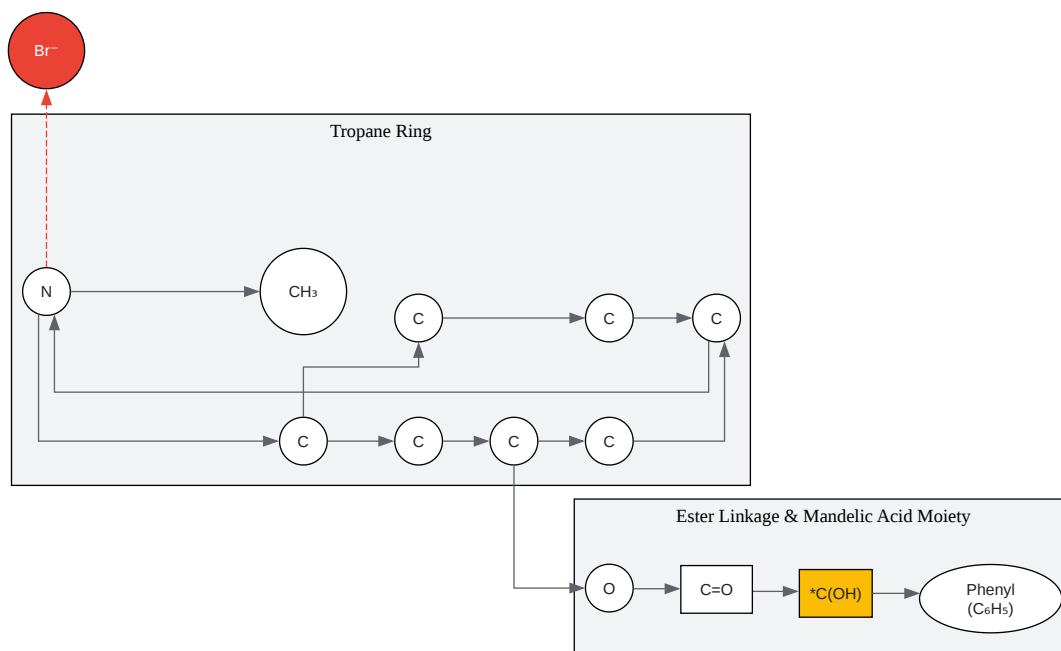


Figure 2: Stereoisomers of Homatropine.

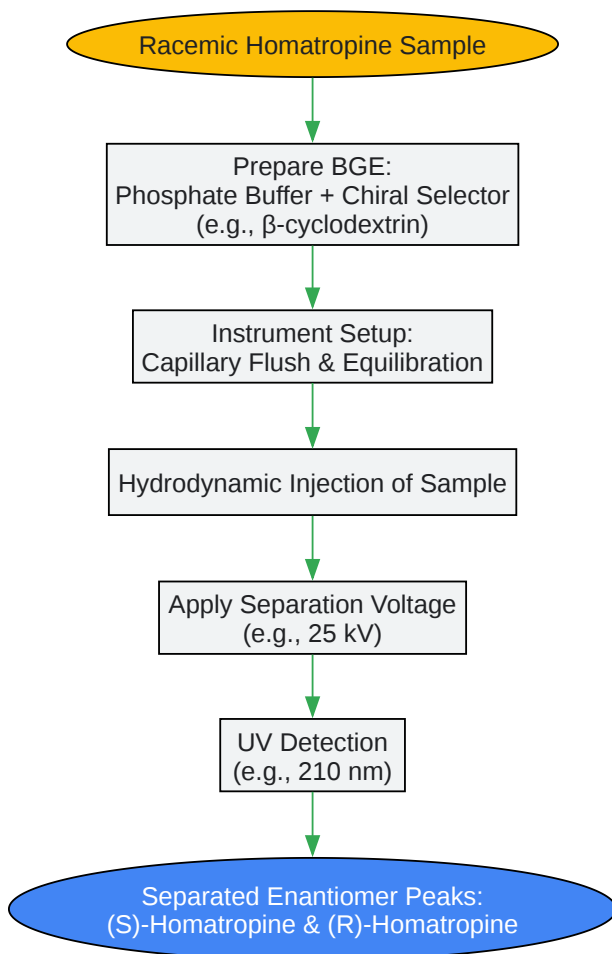


Figure 3: Workflow for Chiral Separation by CZE.

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## References

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- 2. Homatropine bromide | C<sub>16</sub>H<sub>22</sub>BrNO<sub>3</sub> | CID 5702064 - PubChem  
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- 3. Homatropine hydrobromide | C<sub>16</sub>H<sub>22</sub>BrNO<sub>3</sub> | CID 6419941 - PubChem  
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